

Safety and Handling of 3-(Bromomethyl)benzyl alcohol: An In-depth Technical Guide

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Compound of Interest

Compound Name: (3-(Bromomethyl)phenyl)methanol

Cat. No.: B151358

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This technical guide provides comprehensive safety and handling information for 3-(Bromomethyl)benzyl alcohol (CAS No: 82072-22-8), a versatile reagent in organic synthesis. Due to its hazardous properties, a thorough understanding of its safe handling, storage, and emergency procedures is crucial for all personnel working with this compound. This document outlines its physicochemical properties, potential hazards, necessary personal protective equipment, and detailed protocols for safe use and emergency response.

Physicochemical and Toxicological Properties

A summary of the key physicochemical and toxicological data for 3-(Bromomethyl)benzyl alcohol is presented in Table 1. It is important to note that while data for the specific target compound is provided where available, some toxicological data is extrapolated from the closely related and well-studied compound, benzyl alcohol, due to the limited public data on 3-(Bromomethyl)benzyl alcohol.

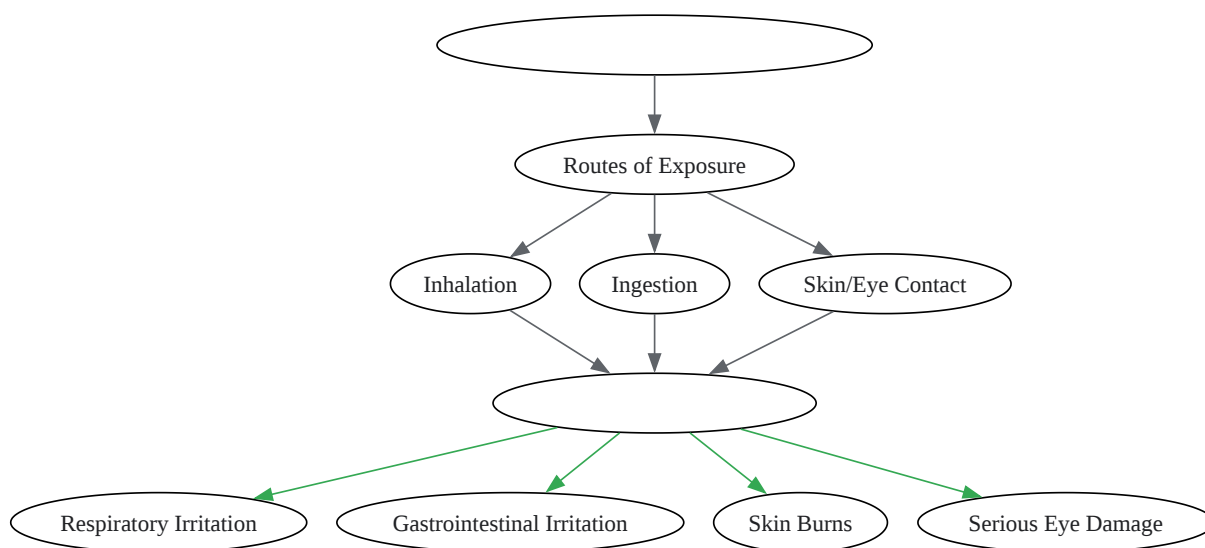
Table 1: Physicochemical and Toxicological Properties of 3-(Bromomethyl)benzyl alcohol

| Property | Value | Source(s) |
|----------------------------|--|-----------|
| Molecular Formula | C8H9BrO | [1] |
| Molecular Weight | 201.06 g/mol | [1] |
| Appearance | Colorless to light yellow liquid | [2] |
| Boiling Point | 165 °C at 16 mmHg | |
| Melting Point | 18-21 °C | [2] |
| Density | 1.56 - 1.587 g/mL at 25 °C | [2] |
| Flash Point | 96 °C (for 3-Bromobenzyl alcohol) | [2] |
| Refractive Index | 1.584 - 1.5915 (at 20 °C) | [2] |
| Acute Oral Toxicity (LD50) | No data available for 3-(Bromomethyl)benzyl alcohol. For Benzyl alcohol: 1250 mg/kg (rat, oral) | [3] |

Hazard Identification and Signaling Pathways of Toxicity

3-(Bromomethyl)benzyl alcohol is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[4] Exposure can cause skin irritation, serious eye damage, and may be harmful if swallowed or inhaled.[4]

While specific signaling pathways for the toxicity of 3-(Bromomethyl)benzyl alcohol are not well-documented, the irritant and corrosive effects are likely due to its reactivity, particularly the bromomethyl group, which can alkylate biological macromolecules. The toxicity of its parent compound, benzyl alcohol, can lead to central nervous system depression, headache, dizziness, and in high concentrations, respiratory failure.[5]



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Experimental Protocols for Safe Handling and Emergencies

Adherence to strict experimental protocols is paramount when working with 3-(Bromomethyl)benzyl alcohol. The following sections provide detailed methodologies for personal protection, spill cleanup, and first aid.

Personal Protective Equipment (PPE) Selection Protocol

The selection of appropriate PPE is the first line of defense against exposure. This protocol, based on guidelines from NIOSH and other safety authorities, outlines the steps for selecting adequate protection.^[6]^[7]

Methodology:

- Hazard Assessment: Before handling the chemical, consult the Safety Data Sheet (SDS) to understand the specific hazards, including skin and eye irritation, and potential for inhalation of vapors.[8]
- Glove Selection:
 - Choose chemically resistant gloves. Materials such as neoprene and nitrile generally offer good resistance to a range of organic chemicals.[9]
 - For incidental contact, disposable nitrile gloves are acceptable but should be changed immediately upon contamination.[8]
 - For extended contact or immersion, heavier-duty gloves are required. Norfoil gloves are recommended for highly toxic materials.[8]
 - Always inspect gloves for tears, punctures, or signs of degradation before use.[8]
- Eye and Face Protection:
 - Wear chemical safety goggles that provide a complete seal around the eyes.[10]
 - In situations with a higher risk of splashing, a face shield should be worn in addition to safety goggles.[10]
- Respiratory Protection:
 - Work in a well-ventilated area, preferably within a chemical fume hood.[10]
 - If engineering controls are insufficient to maintain exposure below acceptable limits, or during a large spill, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[11] For situations with potential for aerosol generation, a particulate filter may also be required.[11]
- Protective Clothing:
 - Wear a chemically resistant lab coat.[10]

- Ensure clothing covers all exposed skin, and there are no gaps between gloves and sleeves.[7]
- Closed-toe shoes are mandatory.[10]

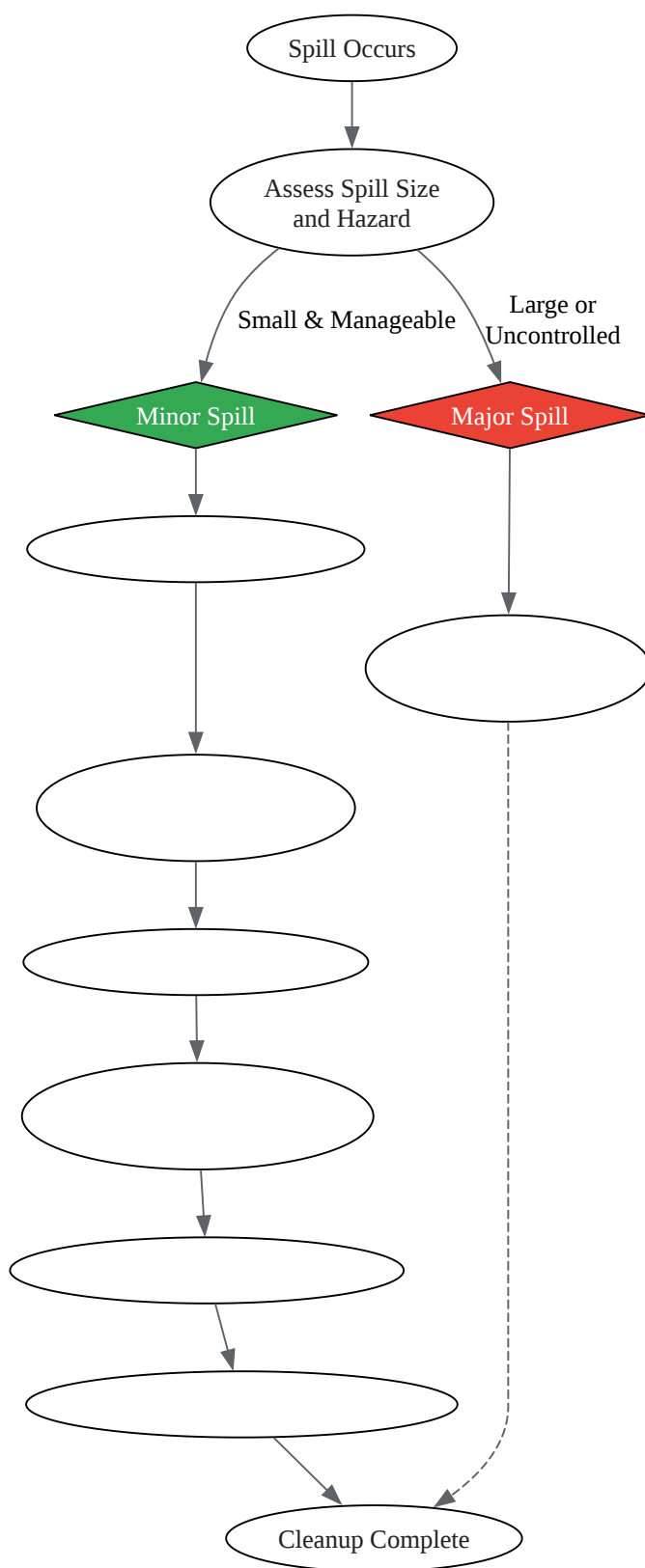
Chemical Spill Cleanup Protocol

In the event of a spill, a prompt and safe response is critical to mitigate exposure and environmental contamination. This protocol is adapted from general laboratory spill cleanup procedures.[12][13][14]

Methodology:

- Immediate Response:
 - Alert personnel in the immediate area of the spill.
 - If the spill is large or involves a significant release of vapors, evacuate the area and notify emergency personnel.[15]
 - If safe to do so, eliminate all ignition sources.[13]
- Containment and Cleanup (for minor spills):
 - Don the appropriate PPE as outlined in the protocol above.
 - Contain the spill by surrounding the area with an inert absorbent material such as sand, vermiculite, or a commercial chemical absorbent.[15]
 - Apply the absorbent material over the spill, working from the outside in to prevent spreading.[13]
 - Once the liquid is fully absorbed, use non-sparking tools to carefully collect the material into a designated, labeled hazardous waste container.[13]
- Decontamination:

- Wipe the spill area with a cloth or paper towels dampened with a suitable solvent (e.g., ethanol), followed by soap and water.[\[13\]](#)
- Place all contaminated cleaning materials into the hazardous waste container.
- Waste Disposal:
 - Seal and label the hazardous waste container according to institutional and local regulations.[\[13\]](#)
 - Arrange for pickup by the institution's environmental health and safety department.



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First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Methodology:

- **Inhalation:** Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[\[4\]](#)
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are essential to prevent accidents and maintain the chemical's integrity.

- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood.[\[10\]](#) Avoid contact with skin, eyes, and clothing.[\[10\]](#) Do not breathe vapors or mist.[\[10\]](#) Wash hands thoroughly after handling.[\[10\]](#)
- **Storage:** Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[16\]](#) Store away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[10\]](#) The recommended storage temperature is 2-8°C.[\[17\]](#)

Stability and Reactivity

3-(Bromomethyl)benzyl alcohol is stable under recommended storage conditions. However, it is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[10\]](#)

Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[18]

Firefighting Measures

In case of a fire involving 3-(Bromomethyl)benzyl alcohol, use appropriate extinguishing media and personal protective equipment.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The material is combustible and may form explosive vapor-air mixtures upon heating.[19] Combustion can produce toxic gases.[20]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.

Disposal Considerations

Dispose of 3-(Bromomethyl)benzyl alcohol and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not dispose of down the drain or into the environment.

This guide is intended to provide comprehensive safety information for trained professionals. Always consult the most recent Safety Data Sheet (SDS) for 3-(Bromomethyl)benzyl alcohol before use and adhere to all institutional safety protocols.

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